Application Notes and Protocols for Optical Pacing of Cardiomyocytes with Optovin

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Compound of Interest

Compound Name: *Optovin*

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Introduction

Optical pacing of cardiomyocytes offers a non-invasive, spatially and temporally precise alternative to traditional electrical stimulation. This technology is invaluable for applications ranging from basic cardiovascular research to high-throughput cardiotoxicity screening.[1] While many optical pacing strategies rely on genetic modification to express light-sensitive ion channels (e.g., Channelrhodopsin-2), chemical optogenetic approaches provide a powerful alternative for controlling endogenous cellular machinery without genetic manipulation.[1][2][3]

Optovin is a novel, photo-activatable small molecule that functions as a reversible ligand for the Transient Receptor Potential Ankyrin 1 (TRPA1) channel.[4] Upon illumination with violet light, **Optovin** activates endogenous TRPA1 channels, which are non-selective cation channels permeable to Ca2+.[5][6] In cardiomyocytes, this influx of cations can trigger membrane depolarization, leading to the generation of action potentials and subsequent cellular contraction.[5][7] This application note provides a detailed protocol for the optical pacing of cardiomyocytes using **Optovin**, including preparation, stimulation, data acquisition, and analysis.

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Mechanism of Action: **Optovin**-Mediated TRPA1 Activation

Optovin's mechanism of action relies on the photochemical activation of the TRPA1 ion channel. TRPA1 is known to be expressed in cardiomyocytes and plays a role in various cellular processes, including calcium signaling.[5][6][7] The activation of TRPA1 by photo-stimulated **Optovin** leads to an influx of cations, most notably Ca2+ and Na+, into the cardiomyocyte.[5] This influx depolarizes the cell membrane, and if the depolarization reaches the threshold potential, it triggers the opening of voltage-gated sodium and calcium channels, initiating a full action potential and subsequent excitation-contraction coupling.

Figure 1: Simplified signaling pathway of **Optovin**-mediated cardiomyocyte pacing.

Materials and Reagents

Material/Reagent	Supplier	Catalog Number
Optovin	Tocris Bioscience	4901
Dimethyl sulfoxide (DMSO), cell culture grade	Sigma-Aldrich	D2650
Human iPSC-derived Cardiomyocytes	Various	e.g., FUJIFILM Cellular Dynamics
Cardiomyocyte Maintenance Medium	Supplier-specific	-
Multi-well plates (e.g., 96-well, glass-bottom)	Various	-
Fura-2 AM (for calcium imaging)	Thermo Fisher Scientific	F1221
Di-4-ANEPPS (for voltage imaging)	Thermo Fisher Scientific	D1199
MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)	Sigma-Aldrich	M5655

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Protocol

Part 1: Preparation of **Optovin** Stock Solution

- Reconstitution: Prepare a 10 mM stock solution of **Optovin** by dissolving it in cell culture-grade DMSO. For example, dissolve 1 mg of **Optovin** (MW: 315.41 g/mol) in 317 µL of DMSO.

- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to one year or at -80°C for up to two years.[4] Protect the stock solution from light.

Part 2: Cardiomyocyte Culture and **Optovin** Loading

- Cell Culture: Culture human iPSC-derived cardiomyocytes on fibronectin-coated multi-well plates according to the manufacturer's instructions until a confluent, spontaneously beating monolayer is formed.

- **Optovin** Incubation:

  - Prepare a working solution of **Optovin** by diluting the 10 mM stock solution in pre-warmed cardiomyocyte maintenance medium. A final concentration in the range of 2-10 µM is recommended as a starting point, based on the EC50 of 2 µM observed in zebrafish. The optimal concentration should be determined empirically for your specific cell type and experimental conditions.

  - Ensure the final DMSO concentration in the culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity.

  - Aspirate the old medium from the cardiomyocytes and replace it with the **Optovin**-containing medium.

  - Incubate the cells for 30-60 minutes at 37°C and 5% CO2, protected from light.

Part 3: Optical Pacing and Data Acquisition

Light Source and Parameters:

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A violet light source with a peak emission wavelength between 390 nm and 405 nm is required for **Optovin** activation. The light intensity, pulse duration, and frequency are critical parameters that need to be optimized for reliable pacing.

Parameter	Recommended Range	Notes
Wavelength	390 - 405 nm	Violet light is essential for Optovin activation.
Intensity	1 - 10 mW/mm²	Start with a lower intensity and gradually increase to find the pacing threshold.
Pulse Duration	5 - 50 ms	Shorter pulses may require higher intensity.
Pacing Frequency	0.5 - 2 Hz	Adjust based on the intrinsic beating rate of the cardiomyocytes and experimental goals.

Experimental Workflow:

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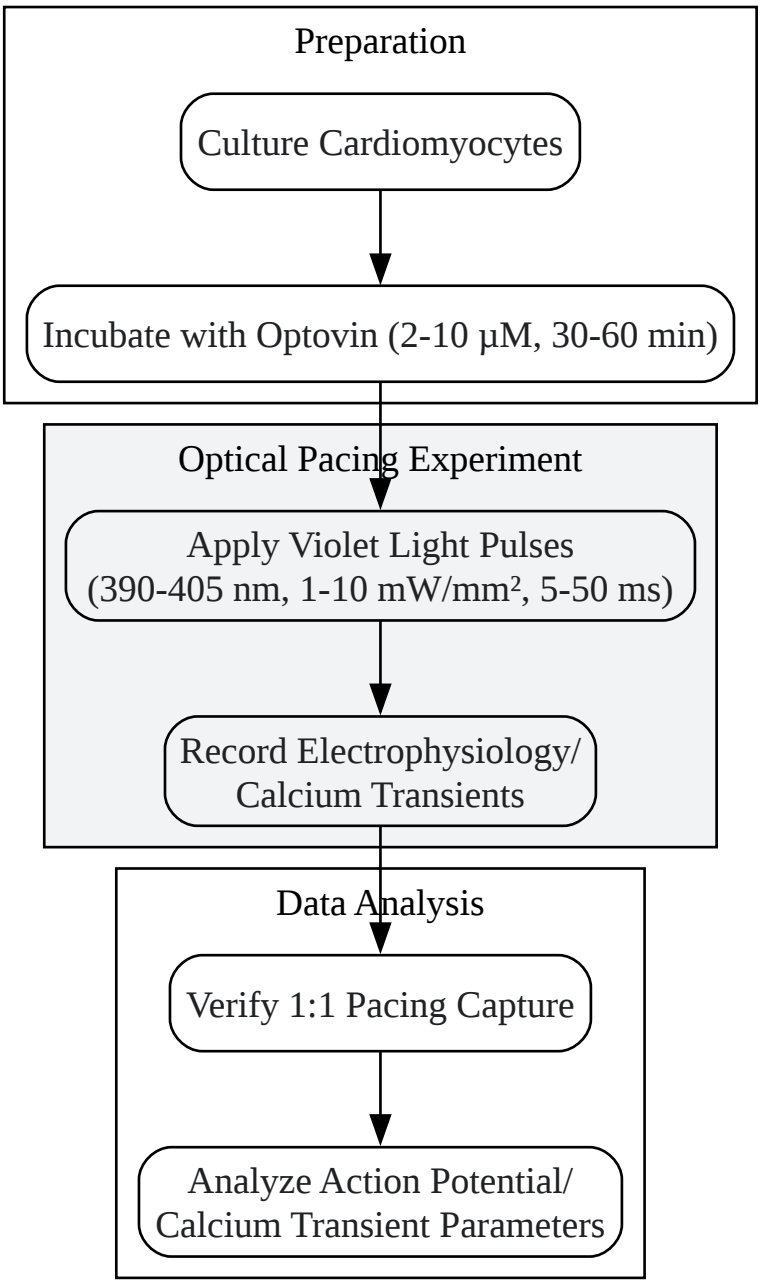

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Figure 2: Experimental workflow for optical pacing of cardiomyocytes with **Optovin**.

Data Acquisition Methods:

- Calcium Imaging:

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- Load the **Optovin**-treated cardiomyocytes with a calcium indicator dye such as Fura-2 AM according to the manufacturer's protocol.
- Use a fluorescence microscope equipped with a high-speed camera to record changes in intracellular calcium concentration in response to light stimulation.

- Voltage Imaging:
  - Load the **Optovin**-treated cardiomyocytes with a voltage-sensitive dye like Di-4-ANEPPS.
  - Record changes in membrane potential using a fluorescence imaging system.
- Microelectrode Array (MEA):
  - Culture cardiomyocytes on an MEA plate.
  - After **Optovin** incubation, place the MEA plate into the recording system.
  - Simultaneously deliver light stimulation and record extracellular field potentials.[2]
- Patch-Clamp Electrophysiology:
  - For detailed analysis of ion channel activity, perform whole-cell patch-clamp recordings on single cardiomyocytes during optical stimulation.[8]

Part 4: Data Analysis and Interpretation

- Pacing Fidelity: Confirm that each light pulse elicits a corresponding action potential or calcium transient (1:1 capture).
- Action Potential/Calcium Transient Analysis: Analyze key parameters such as:
  - Action Potential Duration (APD) at 50% and 90% repolarization (APD50, APD90).
  - Calcium transient duration (CTD) at 50% and 90% decay.
  - Amplitude and upstroke velocity of the action potential and calcium transient.

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- Frequency Dependence: Investigate the effects of varying pacing frequencies on the electrophysiological and calcium handling properties of the cardiomyocytes.

Safety and Toxicity Assessment

It is crucial to determine the potential cardiotoxicity of **Optovin** to establish a safe and effective working concentration.

Protocol for Cytotoxicity Assessment (MTT Assay):

- Cell Seeding: Plate cardiomyocytes in a 96-well plate and allow them to form a stable, beating monolayer.
- Compound Treatment: Treat the cells with a range of **Optovin** concentrations (e.g., 0.1, 1, 5, 10, 25, 50 µM) for a relevant duration (e.g., 24 hours). Include a vehicle control (DMSO) and a positive control for cytotoxicity.
- MTT Incubation: Add MTT solution to each well and incubate for 2-4 hours at 37°C.
- Formazan Solubilization: Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage of the vehicle control and generate a dose-response curve to determine the concentration at which **Optovin** induces 50% cytotoxicity (CC50).

Troubleshooting

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Issue	Possible Cause	Solution
No or inconsistent pacing	- Optovin concentration is too low.- Light intensity is below threshold.- Incubation time is insufficient.	- Increase Optovin concentration.- Increase light intensity or pulse duration.- Increase incubation time.
Cell death or loss of contractility	- Optovin concentration is too high.- Phototoxicity from excessive light exposure.	- Perform a dose-response curve to determine the optimal, non-toxic concentration.- Reduce light intensity and/or pulse duration.
High background fluorescence	- Incomplete washout of fluorescent dyes.- Autofluorescence of Optovin or media components.	- Ensure proper washing steps after dye loading.- Acquire background fluorescence measurements before stimulation and subtract from the signal.

Conclusion

Optovin presents a valuable tool for the chemical optogenetic control of cardiomyocyte activity. By activating endogenous TRPA1 channels, it allows for non-invasive optical pacing without the need for genetic modification. The protocols outlined in this application note provide a framework for researchers to implement this technology in their studies of cardiac electrophysiology, disease modeling, and drug screening. Careful optimization of **Optovin** concentration and light stimulation parameters is essential for achieving reliable and reproducible results.

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